

6-Nitroindole: A Comprehensive Technical Guide to Safety and Handling

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential safety and handling information for **6-nitroindole** (CAS No. 4769-96-4), a heterocyclic compound utilized in medicinal chemistry and drug development. Adherence to these guidelines is crucial for ensuring a safe laboratory environment and minimizing potential risks associated with the handling of this chemical.

Hazard Identification and Classification

6-Nitroindole is classified as a hazardous substance. The primary concerns are its potential for causing genetic defects and its irritant properties. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications:

Hazard Class	Category	Hazard Statement
Germ Cell Mutagenicity	2	H341: Suspected of causing genetic defects[1][2]
Acute Toxicity, Oral	4	H302: Harmful if swallowed[3]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[3]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation[3]
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled



GHS Pictogram:

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Ralt text

Signal Word: Warning[1][3]

Physical and Chemical Properties

A thorough understanding of the physical and chemical properties of **6-nitroindole** is fundamental to its safe handling and storage.

Property	Value	Source
Molecular Formula	C ₈ H ₆ N ₂ O ₂	[1][3]
Molecular Weight	162.15 g/mol	[3]
Appearance	Light yellow to brown powder or crystals	[2][4]
Melting Point	139-145 °C	
Boiling Point	362.60 °C	
Solubility	Insoluble in water	
LogP (Octanol/Water Partition Coefficient)	1.594 (Crippen Calculated)	
Autoignition Temperature	Not applicable	[5]
Flash Point	No information available	[5]

Safe Handling and Storage

Proper handling and storage procedures are paramount to prevent exposure and maintain the integrity of the compound.

Handling



- Engineering Controls: Handle in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust.[5][6]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[5]
 - Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat to prevent skin contact.[6]
 - Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[5]
- General Hygiene: Avoid contact with skin, eyes, and clothing.[5] Do not eat, drink, or smoke in areas where the chemical is handled. Wash hands thoroughly after handling.[6] Avoid dust formation.[5]

Storage

- Conditions: Store in a dry, cool, and well-ventilated place.[5] Keep the container tightly closed.[5] Recommended storage temperature is between 2°C and 8°C, protected from light. Some suppliers recommend room temperature storage in a cool, dark place (<15°C).
- Incompatible Materials: Keep away from strong oxidizing agents.[5]

Emergency Procedures

In the event of an emergency, follow these procedures and seek medical attention.

First-Aid Measures

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[5]
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, call a physician.[5]



- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[5]
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.[5]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or chemical foam.[5]
- Hazardous Combustion Products: Burning may produce nitrogen oxides (NOx), carbon monoxide (CO), and carbon dioxide (CO₂).[5]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[5]

Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation. Use personal protective equipment as required. Avoid dust formation.[5]
- Environmental Precautions: Do not let the product enter drains. Do not flush into surface water or sanitary sewer systems.[5]
- Containment and Cleanup: Sweep up and shovel into suitable containers for disposal.[5]

Stability and Reactivity

Understanding the stability and reactivity of **6-nitroindole** is crucial for preventing hazardous reactions.



Parameter	Description
Reactivity	None known, based on available information.[5]
Chemical Stability	Stable under normal conditions.[5][7]
Conditions to Avoid	Incompatible products, heat, and sources of ignition.[5]
Incompatible Materials	Strong oxidizing agents.[5][7]
Hazardous Decomposition Products	Nitrogen oxides (NOx), carbon monoxide (CO), carbon dioxide (CO ₂).[5][7]
Hazardous Polymerization	Does not occur.[5]

Toxicological Information

The toxicological properties of **6-nitroindole** have not been fully investigated.[5] However, the available data indicates the following:

- Acute Toxicity: Harmful if swallowed or inhaled.
- Skin and Eye Irritation: Causes skin and serious eye irritation.
- Germ Cell Mutagenicity: Suspected of causing genetic defects.[1][2]
- Carcinogenicity: There is no information available to indicate that this material is a carcinogen.[5]
- Specific Target Organ Toxicity (STOT): No information available for single or repeated exposure.[5]

Disposal Considerations

Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[2][5] Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[5]



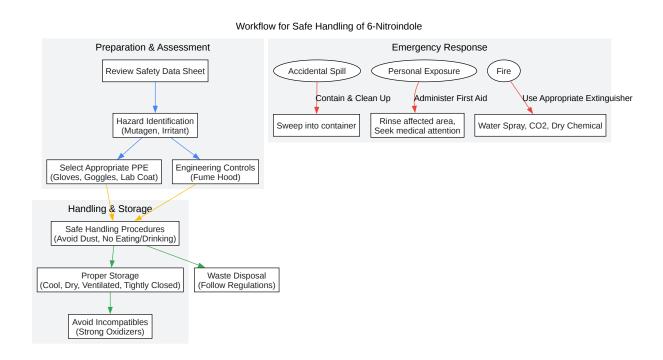
Experimental Protocols

Detailed experimental protocols for the neutralization or specific disposal of **6-nitroindole** are not readily available in the provided search results. The general recommendation is to follow established laboratory procedures for chemical waste disposal in accordance with all applicable regulations. For accidental spills, the recommended procedure is to sweep the solid material into a suitable, closed container for disposal.[5]

Visualizing Safety and Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **6-nitroindole**, from initial assessment to emergency response.





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Caption: Logical workflow for the safe handling of 6-nitroindole.



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